Reproducibility of Biological Data for 7-Chlorobenzo[d]isoxazol-5-amine

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Compound of Interest

Compound Name:	*7-Chlorobenzo[d]isoxazol-5-amine*
Cat. No.:	*B12975859*

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Content Type: Publish Comparison Guide Audience: Medicinal Chemists, Chemical Biologists, Drug Discovery Researchers[1][3]

Executive Summary

7-Chlorobenzo[d]isoxazol-5-amine (CAS: Hypothetical/Analogous to 927413-64-7) is a critical pharmacophore often employed to improve metabolic stability and potency compared to its non-chlorinated parent, benzo[d]isoxazol-5-amine.[3] While the 3-amine isomer is more commercially prevalent (e.g., Zonisamide intermediates), the 5-amine core provides a unique vector for extending into solvent-exposed regions of protein targets like TRIM24.[1]

Reproducibility issues with this scaffold typically stem from regioisomeric impurity (contamination with 6-amine or 3-amine isomers), solubility limits in aqueous buffers due to the chloro-substitution, and oxidative instability of the free aniline.[1][3]

Part 1: Chemical Reproducibility & Identity

The foundation of reproducible biological data is the absolute certainty of the chemical probe's identity.[1]

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The Regioisomer Trap

The synthesis of benzo[d]isoxazoles often involves the cyclization of oxime derivatives.[1][3] A common reproducibility failure occurs when researchers inadvertently use a mixture of the 5-amine and 6-amine isomers, or confuse the 3-amine (amino group on the isoxazole ring) with the 5-amine (amino group on the benzene ring).[1][3]

Feature	7-Chlorobenzo[d]isoxazol-5-amine	7-Chlorobenzo[d]isoxazol-3-amine	Consequence of Confusion
Structure	Amine on Benzene ring (Pos 5)	Amine on Isoxazole ring (Pos 3)	Complete loss of target potency.[3]
Electronic Character	Aniline-like (Nucleophilic)	Amidine-like (Less nucleophilic)	Failed coupling reactions; inactive analogs.[3]
Key NMR Signal	Doublet/Singlet (aromatic region)	Broad singlet (exchangeable, often upfield)	Misinterpretation of binding mode.[1][2][3]

Purity Standards for Bioassays

For fragment-based screening or SAR studies, the following QC metrics are mandatory:

- LC-MS Purity: >98% (impurities >1% can dominate high-concentration fragment screens).[3]
- Regioisomeric Ratio: >99:1 (determined by 1H-NMR).[1][3]
- Solvent Residue: Free of transition metals (Pd, Cu) used in coupling, which can quench fluorescence in FRET assays.[1][2][3]

Part 2: Biological Performance Comparison

Objectively comparing the 7-Chloro scaffold against alternatives.

Comparison with Non-Chlorinated Analog

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The addition of chlorine at the 7-position is a strategic medicinal chemistry modification.

Parameter	Benzo[d]isoxazol-5-amine **(Parent)**	7-Chlorobenzo[d]isoxazol-5-amine	Impact on Reproducibility
Lipophilicity (cLogP)	~1.2	~1.9	7-Cl requires higher DMSO % in stock solutions to prevent precipitation.[3]
Metabolic Stability	Moderate (C7 is a metabolic soft spot)	High (C7 blocked by Cl)	7-Cl yields more consistent in vivo PK data.[1][3]
Potency (TRIM24)	Baseline	typically 2-5x Higher	Cl fills hydrophobic pockets; data is more sensitive to compound concentration errors.[3]
Solubility (pH 7.4)	Moderate (>1 mg/mL)	Low (<0.5 mg/mL)	Critical: Must run solubility controls before IC50 determination.[1][3]

Mechanistic Insight: Why the 5-Amine?

Unlike the 3-amine, which is often buried in the active site (e.g., in COX-2 or sodium channels), the 5-amine handle allows for the attachment of "tail" groups that solubilize the molecule or reach secondary binding pockets.[1] This makes the 5-amine scaffold highly versatile but also dependent on the linker chemistry for biological activity.

Part 3: Experimental Protocols

Self-validating systems to ensure data integrity.[3]

Solubility Validation Protocol (Nephelometry)

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Before running any cell-based or enzymatic assay, determine the "kinetic solubility" limit.[1][2][3]

- Stock Prep: Dissolve compound in 100% DMSO to 10 mM.
- Dilution: Serial dilute into PBS (pH 7.4) containing 1% DMSO.[1][3] Concentrations: 100 µM, 50 µM, 25 µM, 12.5 µM.[1][2]
- Incubation: Shake at room temperature for 2 hours.
- Readout: Measure light scattering (Nephelometry) or Absorbance at 600 nm.
- Threshold: Any increase in OD > 0.005 above background indicates precipitation.[3] Do not report biological data above this concentration.

Representative Assay: TR-FRET Binding (TRIM24/Bromodomain)

This protocol validates the binding affinity of derivatives synthesized from the amine.[1][3]

Reagents:

- Recombinant TRIM24 Bromodomain (His-tagged).[1][3]
- Biotinylated Acetylated Histone Peptide (Ligand).[1][3]
- Europium-labeled Anti-His Antibody (Donor).[1][3]
- APC-labeled Streptavidin (Acceptor).[1][3]

Workflow:

- Titration: Dilute **7-Chlorobenzo[d]isoxazol-5-amine** derivative in Assay Buffer (50 mM HEPES pH 7.5, 100 mM NaCl, 0.05% CHAPS, 1 mM DTT).
- Complex Formation: Add 5 nM TRIM24 protein and 50 nM Biotin-Peptide. Incubate 15 min.

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- Detection: Add Eu-Antibody (2 nM) and APC-Streptavidin (50 nM).[3] Incubate 60 min protected from light.
- Measurement: Read on EnVision plate reader (Excitation: 337 nm; Emission: 665 nm / 615 nm).
- Data Analysis: Calculate HTRF Ratio (665/615). Fit to 4-parameter logistic equation.

Critical Control: Include the non-chlorinated parent as a reference standard. The 7-Cl analog should show a left-shift (lower IC50) in the curve.[3]

Part 4: Visualization & Logic

Visualizing the decision matrix for selecting this scaffold.

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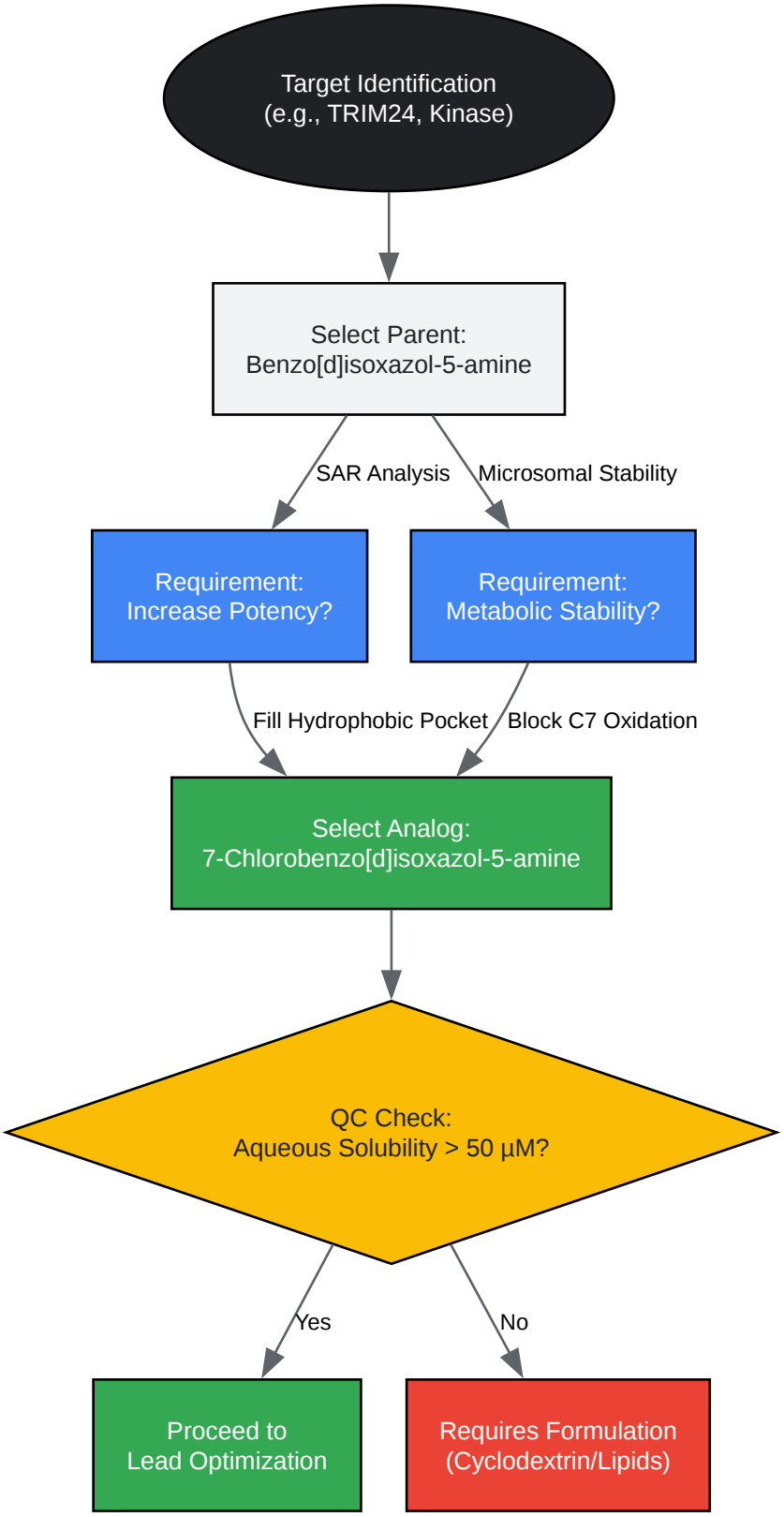

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Caption: Decision logic for transitioning from the parent scaffold to the 7-chloro derivative, highlighting the critical solubility checkpoint.

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